One-Pot Synthesis Procedures Involving Dimethylsulfoxonium Methylide: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Dimethylsulfoxonium methylide*
CAS No.:	*5367-24-8*
Cat. No.:	*B1232248*

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For Researchers, Scientists, and Drug Development Professionals

Dimethylsulfoxonium methylide, often referred to as Corey's reagent, is a highly versatile and reactive sulfur ylide that has found extensive application in modern organic synthesis. Its ability to act as a methylene-transfer agent has made it an indispensable tool for the construction of three-membered rings such as epoxides, cyclopropanes, and aziridines through the well-known Corey-Chaykovsky reaction.[1][2][3][4][5] Beyond these classical transformations, the unique reactivity of **dimethylsulfoxonium methylide** has been harnessed in a variety of one-pot and tandem reactions, enabling the efficient synthesis of more complex molecular architectures from simple precursors.[6] These one-pot procedures offer significant advantages in terms of operational simplicity, atom economy, and reduced waste generation, making them highly attractive for applications in medicinal chemistry and drug development.

This document provides detailed application notes and experimental protocols for several key one-pot synthesis procedures involving **dimethylsulfoxonium methylide**.

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Tandem Oxidation-Cyclopropanation of Activated Alcohols

A significant advancement in the use of **dimethylsulfoxonium methylide** is the development of a one-pot tandem oxidation-cyclopropanation sequence. This method allows for the direct conversion of activated alcohols, such as allylic alcohols, into cyclopropyl ketones.[7] The procedure ingeniously combines three distinct processes into a single operation: the oxidation of the alcohol, the in situ generation of the sulfur ylide, and the subsequent cyclopropanation reaction.[7] This approach streamlines the synthesis of valuable cyclopropyl ketones, which are important structural motifs in numerous biologically active molecules.

Quantitative Data Summary

Entry	Substrate (Alcohol)	Oxidant	Base	Yield (%)	Reference
1	Cinnamyl alcohol	MnO_2	MTBD	85	[7]
2	4-Chlorocinnamyl alcohol	MnO_2	MTBD	82	[7]
3	4-Methoxycinnamyl alcohol	MnO_2	MTBD	75	[7]
4	(E)-Oct-2-en-1-ol	MnO_2	MTBD	68	[7]
5	Geraniol	MnO_2	MTBD	55	[7]

Experimental Protocol: General Procedure for Tandem Oxidation-Cyclopropanation

Materials:

- Activated alcohol (e.g., cinnamyl alcohol) (1.0 mmol)

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- Trimethylsulfoxonium iodide (1.5 mmol)
- Manganese dioxide (MnO_2, activated) (5.0 mmol)
- 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (MTBD) (1.5 mmol)
- Anhydrous acetonitrile (10 mL)

Procedure:

- To a stirred suspension of the activated alcohol (1.0 mmol), trimethylsulfoxonium iodide (1.5 mmol), and activated manganese dioxide (5.0 mmol) in anhydrous acetonitrile (10 mL) is added the guanidine base MTBD (1.5 mmol).
- The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting alcohol is consumed.
- Upon completion, the reaction mixture is filtered through a pad of Celite to remove the manganese dioxide and other insoluble materials.
- The filtrate is concentrated under reduced pressure.
- The residue is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate mixtures) to afford the corresponding cyclopropyl ketone.

Reaction Workflow

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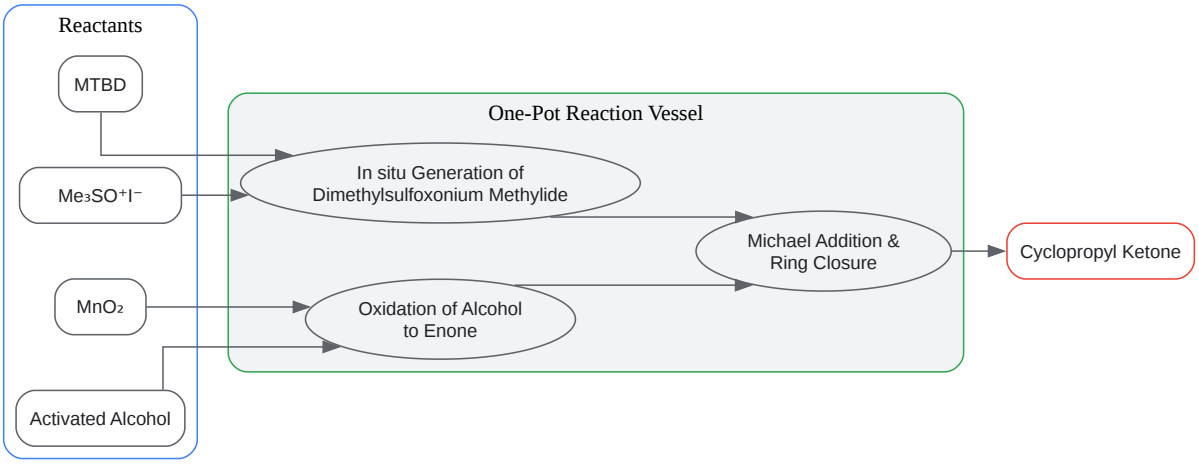

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Caption: Tandem oxidation-cyclopropanation workflow.

One-Pot Synthesis of Oxetanes via Epoxide Ring Expansion

The synthesis of oxetanes, four-membered cyclic ethers, is of significant interest in medicinal chemistry due to their unique physicochemical properties that can improve the metabolic stability and aqueous solubility of drug candidates. A powerful one-pot method for the synthesis of oxetanes involves the ring expansion of epoxides using **dimethylsulfoxonium methylide**.[8][9] This reaction proceeds with high stereospecificity, conserving the enantiomeric purity of the starting epoxide.[8][10]

Quantitative Data Summary

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Entry	Epoxide Substrate	Temperature (°C)	Yield (%)	ee (%)	Reference
1	(R)-Styrene oxide	70	85	>98	[11]
2	(R)-1,2-Epoxyoctane	70	78	>98	[11]
3	2,2-Diphenyloxirane	70	92	-	[8]
4	2-Phenyl-2-methyloxirane	70	88	-	[8]

Experimental Protocol: General Procedure for Oxetane Synthesis from Epoxides

Materials:

- Epoxide (1.0 mmol)
- Trimethylsulfoxonium iodide (2.0 mmol)
- Sodium hydride (60% dispersion in mineral oil, 2.0 mmol)
- Anhydrous dimethyl sulfoxide (DMSO) (5 mL)

Procedure:

- To a stirred solution of trimethylsulfoxonium iodide (2.0 mmol) in anhydrous DMSO (3 mL) is added sodium hydride (2.0 mmol) portionwise at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- The mixture is stirred for 30 minutes, during which time the evolution of hydrogen gas should cease, indicating the formation of **dimethylsulfoxonium methylide**.

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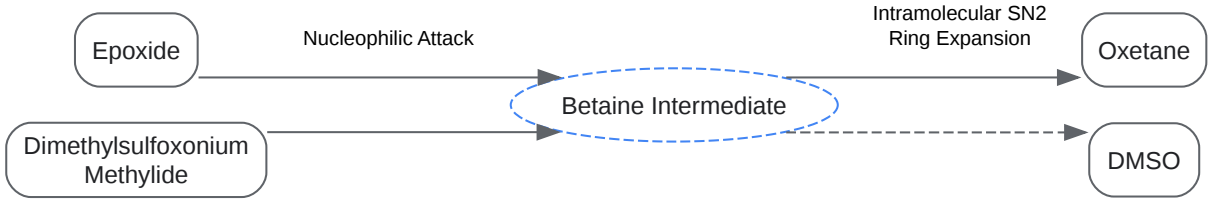
- A solution of the epoxide (1.0 mmol) in anhydrous DMSO (2 mL) is added dropwise to the ylide solution.
- The reaction mixture is heated to 70 °C and stirred for the appropriate time (monitored by TLC).
- After cooling to room temperature, the reaction is quenched by the slow addition of water.
- The aqueous layer is extracted with diethyl ether or ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired oxetane.

Reaction Pathway



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Caption: Epoxide ring expansion to oxetane pathway.

Corey-Chaykovsky Epoxidation

The Corey-Chaykovsky reaction is a classic and widely used method for the synthesis of epoxides from aldehydes and ketones.[1][3][5] The reaction involves the nucleophilic addition of **dimethylsulfoxonium methylide** to the carbonyl carbon, followed by an intramolecular SN2 reaction to form the epoxide and liberate dimethyl sulfoxide.[5] This reaction can often be performed as a one-pot procedure where the ylide is generated in situ.[4]

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Experimental Protocol: General Procedure for One-Pot Epoxidation

Materials:

- Aldehyde or Ketone (1.0 mmol)
- Trimethylsulfoxonium iodide (1.2 mmol)
- Potassium tert-butoxide (1.2 mmol)
- Anhydrous dimethyl sulfoxide (DMSO) (5 mL)

Procedure:

- To a stirred solution of trimethylsulfoxonium iodide (1.2 mmol) in anhydrous DMSO (3 mL) is added potassium tert-butoxide (1.2 mmol) at room temperature under an inert atmosphere.
- The mixture is stirred for 15 minutes to allow for the formation of the ylide.
- A solution of the aldehyde or ketone (1.0 mmol) in anhydrous DMSO (2 mL) is added dropwise to the ylide solution.
- The reaction mixture is stirred at room temperature until the starting material is consumed (monitored by TLC).
- The reaction is quenched by the addition of water and extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography to yield the pure epoxide.

Logical Relationship Diagram

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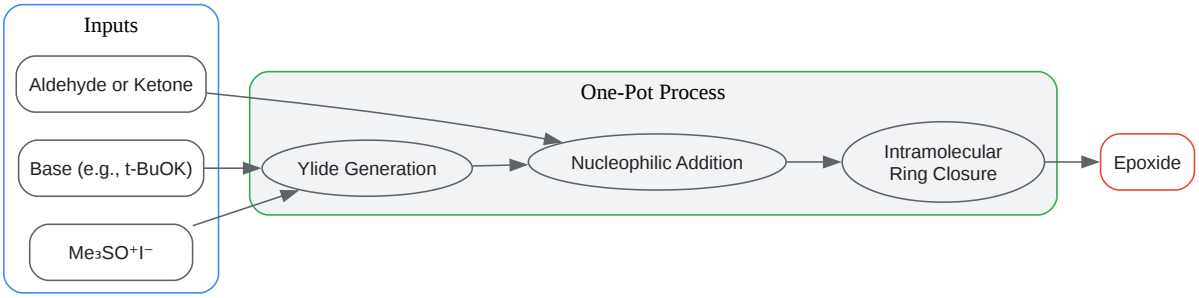

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Caption: Logical flow of the Corey-Chaykovsky epoxidation.

Conclusion

The one-pot synthetic procedures involving **dimethylsulfoxonium methylide** represent a powerful and efficient strategy for the synthesis of a diverse range of valuable organic molecules. The tandem oxidation-cyclopropanation, epoxide ring expansion to oxetanes, and the classic Corey-Chaykovsky epoxidation are just a few examples of the versatility of this reagent. These methods, characterized by their operational simplicity and high efficiency, are of significant importance to researchers in academia and industry, particularly in the field of drug discovery and development. The protocols and data presented herein provide a practical guide for the implementation of these useful transformations.

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